

"prop-2-ynyl dodecanoate chemical properties"

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Compound of Interest

Compound Name: *Prop-2-ynyl dodecanoate*

Cat. No.: *B15487246*

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Prop-2-ynyl Dodecanoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific experimental data for **prop-2-ynyl dodecanoate** is not readily available in the public domain. This guide has been compiled using information on the synthesis and properties of related propargyl esters and the known characteristics of dodecanoic acid. The quantitative data presented are estimations, and the experimental protocols are generalized.

Introduction

Prop-2-ynyl dodecanoate, also known as propargyl laurate, is a fatty acid ester. It consists of a 12-carbon saturated fatty acid, dodecanoic acid (lauric acid), esterified with propargyl alcohol. The presence of the terminal alkyne (propargyl group) makes it a valuable intermediate in organic synthesis, particularly in reactions such as "click chemistry," and suggests potential applications in the development of bioactive molecules and drug delivery systems. This document provides a comprehensive overview of its predicted chemical properties, generalized synthesis, and potential reactivity.

Chemical and Physical Properties

The properties of **prop-2-ynyl dodecanoate** can be inferred from its constituent parts: dodecanoic acid and propargyl alcohol. Dodecanoic acid is a white, powdery solid with a faint odor of bay oil.^{[1][2]} It is practically insoluble in water but soluble in organic solvents like methanol, ether, and chloroform.^{[3][4]} The introduction of the propargyl group is expected to

influence its physical properties, such as boiling and melting points, and introduce the characteristic reactivity of a terminal alkyne.

Table 1: Predicted Physicochemical Properties of **Prop-2-ynyl Dodecanoate**

Property	Predicted Value	Notes
Molecular Formula	C15H26O2	Based on analogous fatty acid esters.
Molecular Weight	238.37 g/mol	
Appearance	Likely a colorless to pale yellow liquid or low-melting solid	
Boiling Point	> 200 °C	Estimated, as fatty acid esters have relatively high boiling points.
Melting Point	< 25 °C	Dodecanoic acid has a melting point of 44-46 °C; esterification will lower this.[5]
Solubility	Insoluble in water; Soluble in organic solvents (e.g., ethanol, diethyl ether, chloroform)	Similar to other long-chain fatty acid esters.[3][4]
Density	~0.9 g/mL	Estimated based on related compounds.

Experimental Protocols

Generalized Synthesis of Prop-2-ynyl Dodecanoate

The synthesis of **prop-2-ynyl dodecanoate** can be achieved through the esterification of dodecanoic acid with propargyl alcohol. A common method is the Fischer esterification, which involves reacting the carboxylic acid and alcohol in the presence of an acid catalyst.

Materials:

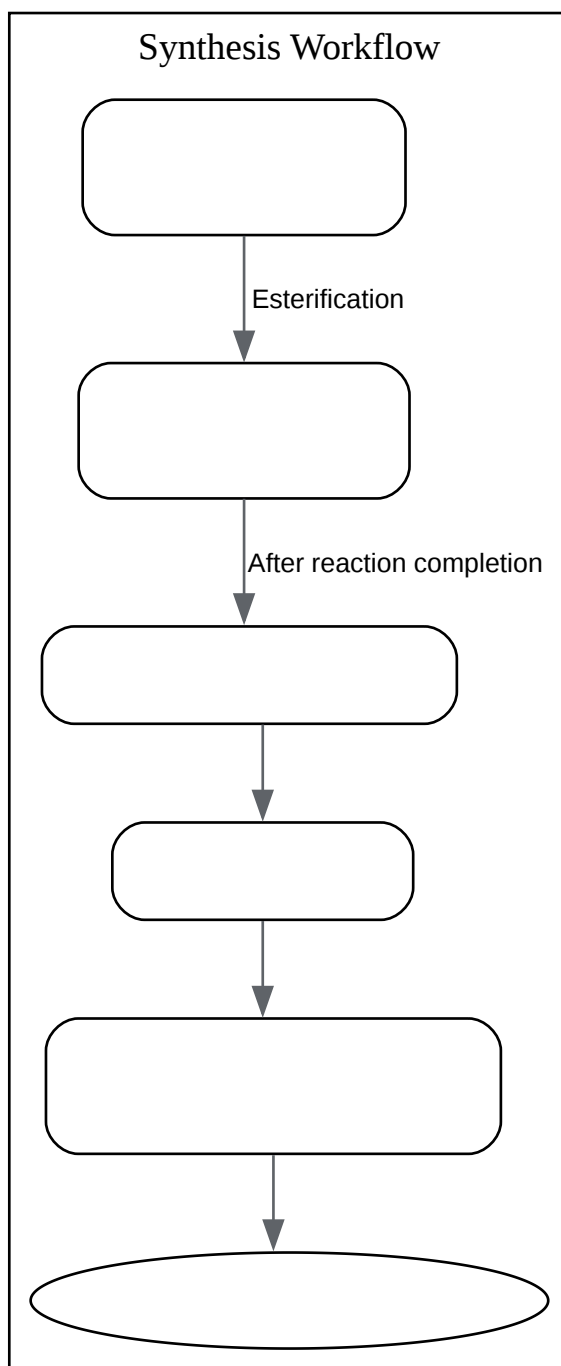
- Dodecanoic acid (Lauric acid)

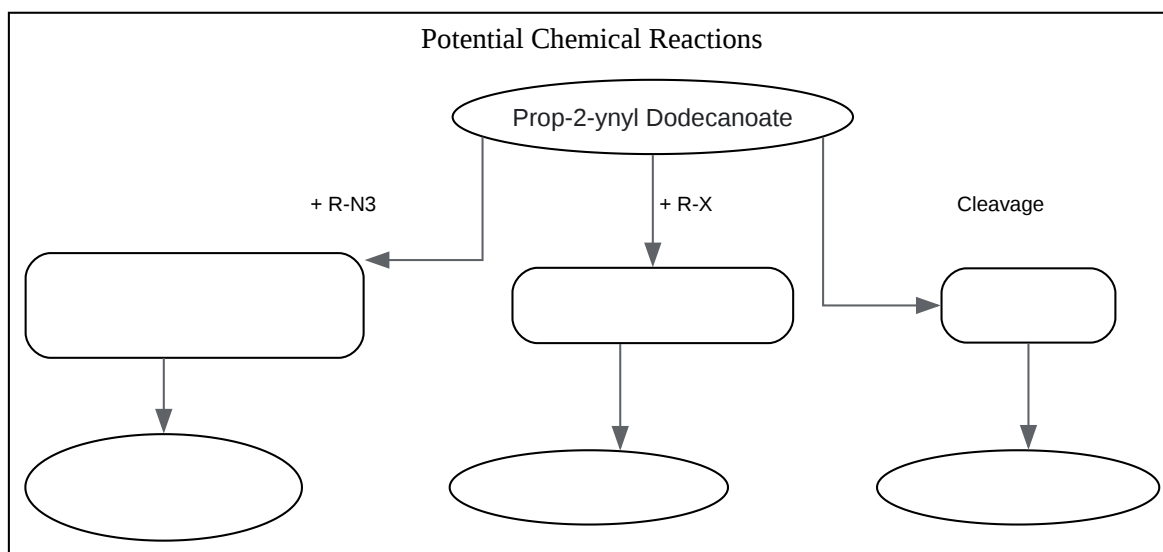
- Propargyl alcohol
- Sulfuric acid (concentrated) or p-toluenesulfonic acid (catalyst)
- Anhydrous toluene or a similar azeotroping agent
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, dissolve dodecanoic acid in a suitable volume of anhydrous toluene.
- Add a molar excess (typically 1.5 to 2 equivalents) of propargyl alcohol to the solution.
- Add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid.
- Heat the mixture to reflux. Water produced during the reaction will be removed azeotropically and collected in the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC) until the starting material (dodecanoic acid) is consumed.
- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude **prop-2-ynyl dodecanoate**.

- The crude product can be purified by vacuum distillation or column chromatography on silica gel.





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